

Inter-laboratory comparison of Proquinazid quantification methods

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Compound of Interest

Compound Name: *Proquinazid-(propoxy-d7)*

CAS No.: *2140327-37-1*

Cat. No.: *B15561877*

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A Comparative Guide to Proquinazid Quantification Methodologies

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methodologies for the quantification of proquinazid, a quinazoline-based fungicide used in the control of powdery mildew, particularly in viticulture. The performance of Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods are evaluated across various matrices, including grapes, wine, and soil. This document synthesizes data from various validation studies to offer a comprehensive overview for laboratory professionals.

Data Presentation: Performance Characteristics

The following tables summarize the quantitative performance data for proquinazid quantification using different analytical techniques and sample matrices. These values are

essential for selecting the appropriate method based on the required sensitivity, accuracy, and precision.

Table 1: Performance of GC-Based Methods for Proquinazid Quantification

Matrix	Method	Limit of Quantification (LOQ)	Recovery (%)	Precision (RSD %)
Grapes	GC/MS	0.02 mg/kg	72 - 96	Not Specified
Grapes	GC-ECD	Not Specified	90.12	Not Specified
Grape Leaves	GC-ECD	Not Specified	81.00	Not Specified
Soil	GC-MS/MS	0.01 µg/g	70 - 119	< 20

Table 2: Performance of LC-Based Methods for Proquinazid Quantification

Matrix	Method	Limit of Quantification (LOQ)	Recovery (%)	Precision (RSD %)
Grapevine Leaves	LC-MS/MS	Not Specified	Not Specified	Not Specified
Grapes & Wine	LC-MS/MS	Not Specified	71 - 118	Not Specified
Soil	LC-MS/MS	0.01 µg/g	72.6 - 119	< 20

Note: "Not Specified" indicates that the specific data for proquinazid was not detailed in the multi-residue studies reviewed.

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on established and validated methods for pesticide residue analysis.

Protocol 1: QuEChERS Sample Preparation for Grapes and Soil

The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method is a widely adopted sample preparation technique for pesticide residue analysis.

Materials:

- Homogenizer or blender
- 50 mL polypropylene centrifuge tubes with screw caps
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Sodium citrate tribasic dihydrate
- Sodium citrate dibasic sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge capable of $\geq 3000 \times g$
- Vortex mixer

Procedure (based on EN 15662):

- Homogenization: Weigh 10 g of a representative homogenized sample (grapes or soil) into a 50 mL centrifuge tube.
- Extraction:
 - Add 10 mL of acetonitrile to the tube.

- Add internal standards if required.
- Shake vigorously for 1 minute.
- Add the QuEChERS extraction salt packet containing 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate.
- Immediately shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18 (for samples with fat content).
 - Vortex for 30 seconds.
- Final Centrifugation: Centrifuge at high speed for 5 minutes.
- Sample for Analysis: The supernatant is ready for analysis by GC-MS/MS or LC-MS/MS. For LC-MS/MS, the extract may be diluted with a suitable mobile phase. For GC-MS/MS, the extract can be analyzed directly or after solvent exchange.^[1]

Protocol 2: GC-MS/MS Analysis

Instrumentation:

- Gas chromatograph coupled to a tandem mass spectrometer (GC-MS/MS) with an appropriate autosampler.
- Capillary column suitable for pesticide analysis (e.g., HP-5MS or equivalent).

Typical GC-MS/MS Parameters:

- Injector Temperature: 250 °C
- Injection Mode: Splitless

- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp to 150 °C at 25 °C/min.
 - Ramp to 200 °C at 3 °C/min.
 - Ramp to 300 °C at 8 °C/min, hold for 10 minutes.
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Multiple Reaction Monitoring (MRM). Specific precursor and product ions for proquinazid must be optimized.

Protocol 3: LC-MS/MS Analysis

Instrumentation:

- Liquid chromatograph (HPLC or UPLC) coupled to a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- Reversed-phase C18 column.

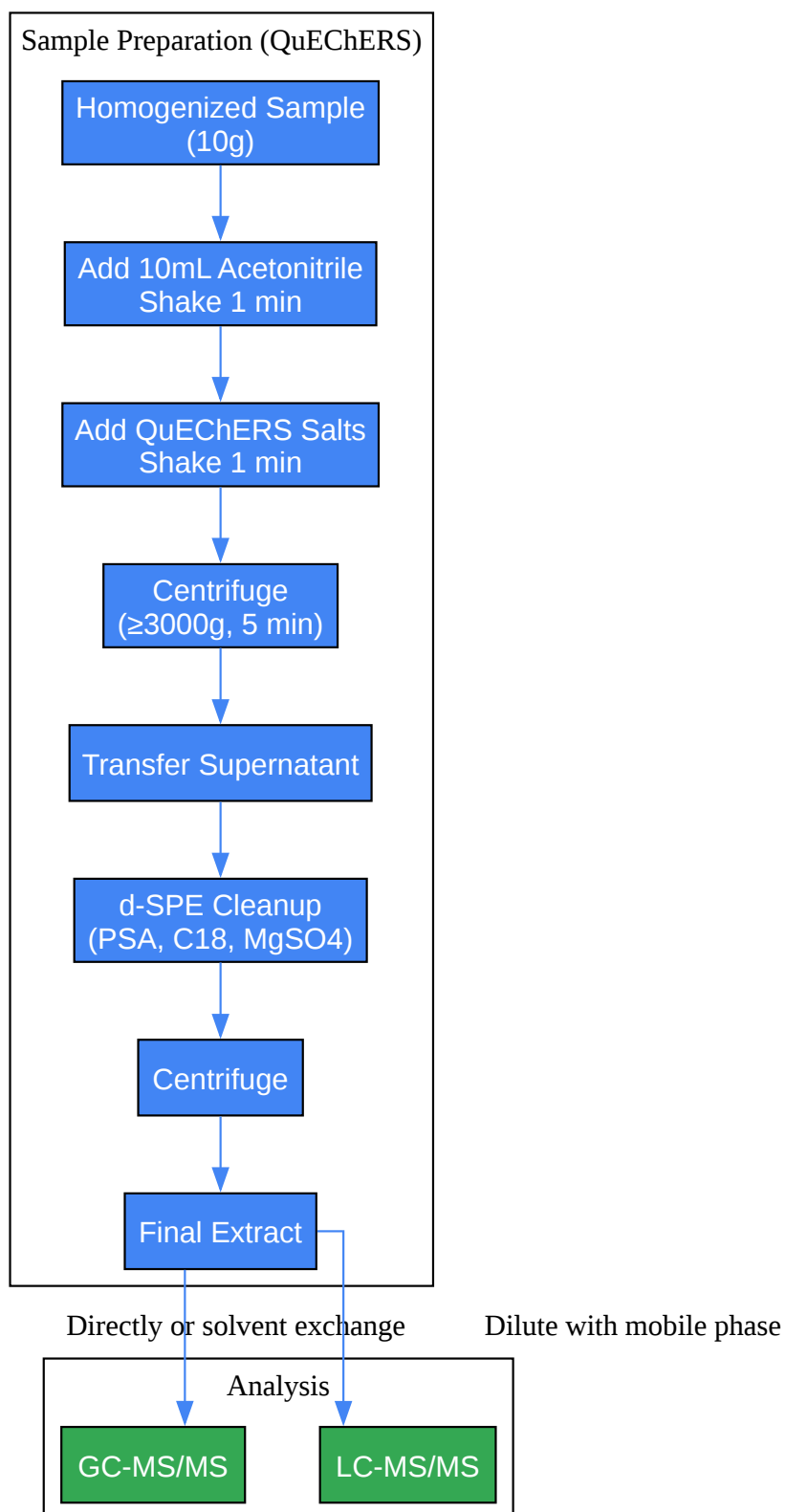
Typical LC-MS/MS Parameters:

- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
- Gradient Elution: A typical gradient would start at a low percentage of Mobile Phase B, ramping up to a high percentage to elute the analytes, followed by a re-equilibration step.

- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40 °C.
- Ionization Mode: ESI in positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM). Specific precursor and product ions for proquinazid must be optimized.

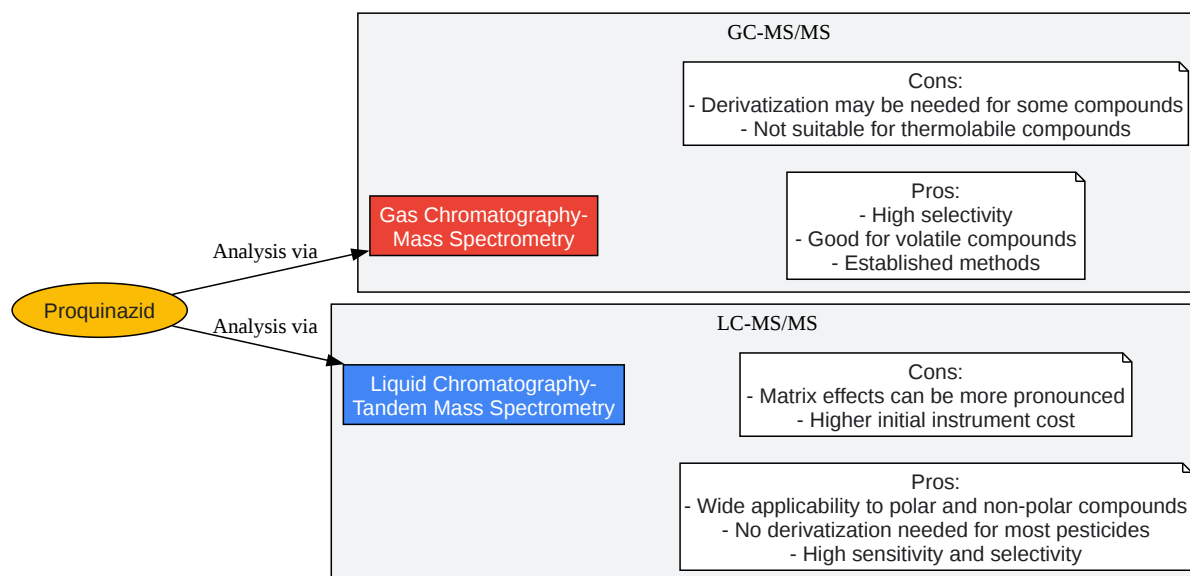
Mandatory Visualizations

The following diagrams illustrate the experimental workflows and a comparison of the analytical techniques.



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Figure 1: Experimental workflow for proquinazid analysis.



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Figure 2: Comparison of GC-MS/MS and LC-MS/MS techniques.

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References

- 1. Validation and Simultaneous Monitoring of 311 Pesticide Residues in Loamy Sand Agricultural Soils by LC-MS/MS and GC-MS/MS, Combined with QuEChERS-Based Extraction - PubMed [pubmed.ncbi.nlm.nih.gov]

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